

# Personal protective equipment for handling PROLI NONOate

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## Compound of Interest

Compound Name: **PROLI NONOate**

Cat. No.: **B15562127**

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## Essential Safety and Handling Guide for PROLI NONOate

This guide provides crucial safety, operational, and disposal information for laboratory personnel working with **PROLI NONOate**. Given its properties as a rapid nitric oxide (NO) donor, adherence to these procedures is vital to ensure personal safety and experimental integrity.

**PROLI NONOate** is a diazeniumdiolate that acts as an ultra-fast nitric oxide donor.<sup>[1]</sup> It spontaneously decomposes in aqueous solutions at physiological pH to release two moles of NO per mole of the parent compound.<sup>[1][2]</sup> This rapid release necessitates specific handling procedures to manage the gaseous NO produced and to maintain the compound's stability.

## Key Properties and Storage

Proper storage is critical for maintaining the stability and efficacy of **PROLI NONOate**. The compound is a crystalline solid that is sensitive to moisture and air.<sup>[3]</sup>

Parameter	Value	Source
Chemical Formula	<chem>C5H7N3O4 · 2Na</chem>	<a href="#">[1]</a>
Molecular Weight	219.1 g/mol	<a href="#">[1]</a>
Half-life	1.8 seconds (at 37°C, pH 7.4)	<a href="#">[1]</a> <a href="#">[4]</a>
NO Release	2 moles of NO per mole of PROLI NONOate	<a href="#">[1]</a> <a href="#">[2]</a>
Long-term Storage	-80°C under an inert atmosphere (e.g., nitrogen)	<a href="#">[3]</a>
Stability (Solid)	≥ 2 years at -80°C	<a href="#">[1]</a>
Solubility	>100 mg/mL in aqueous buffers	<a href="#">[1]</a> <a href="#">[2]</a>
Stock Solution Stability	Alkaline solutions (e.g., 0.01 M NaOH) are stable for up to 24 hours at 0°C.	<a href="#">[3]</a>

## Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for **PROLI NONOate** indicates that the substance is not classified as hazardous, it is prudent to follow standard precautionary measures for handling all laboratory chemicals.[\[5\]](#) The rapid release of nitric oxide gas, an agent with significant biological activity, warrants a comprehensive PPE strategy.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene).	To prevent direct skin contact. Although the solid is not classified as a skin irritant, this follows best laboratory practices. <sup>[5]</sup>
Eye Protection	ANSI-approved safety glasses with side shields or splash-proof goggles.	To protect eyes from any accidental splashes of solutions. <sup>[6][7]</sup>
Body Protection	Standard laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	Not generally required for handling the solid. <sup>[5]</sup> However, all handling of solutions that actively release NO should be conducted in a certified chemical fume hood or a well-ventilated area.	To prevent inhalation of nitric oxide gas, which can have physiological effects and may form toxic nitrogen dioxide in the presence of oxygen. <sup>[8][9]</sup>

## Operational and Disposal Plans

A systematic approach to handling, from preparation to disposal, minimizes risks and ensures the compound's effective use.

## Experimental Protocol: Preparation and Handling

**PROLI NONOate** is stable in its solid form when stored correctly but decomposes rapidly once exposed to moisture or dissolved at neutral pH.<sup>[3][10]</sup>

### 1. Preparation of Alkaline Stock Solution:

- Work Area: Perform all manipulations in a certified chemical fume hood.
- Pre-equilibration: Allow the sealed vial of **PROLI NONOate** to warm to room temperature before opening. This prevents condensation of atmospheric moisture onto the cold solid.<sup>[3]</sup>

- Inert Atmosphere: If available, handle the solid compound inside a glove box with an inert atmosphere to minimize exposure to air and moisture.[3]
- Dissolution: Prepare a stock solution by dissolving the **PROLI NONOate** solid in a cold (0-4°C) aqueous solution of 0.01 M NaOH.[3] This alkaline solution is stable for up to 24 hours when stored at 0°C.[3]

## 2. Initiation of Nitric Oxide Release:

- To trigger the release of NO, add a small volume of the alkaline stock solution to a larger volume of an experimental buffer at a neutral pH (e.g., pH 7.0-7.4).[3]
- The decomposition is rapid, with a half-life of approximately 1.8 seconds at 37°C.[4] Ensure that the experimental setup is ready to proceed immediately after the addition of the NONOate.

## Spill and Emergency Procedures

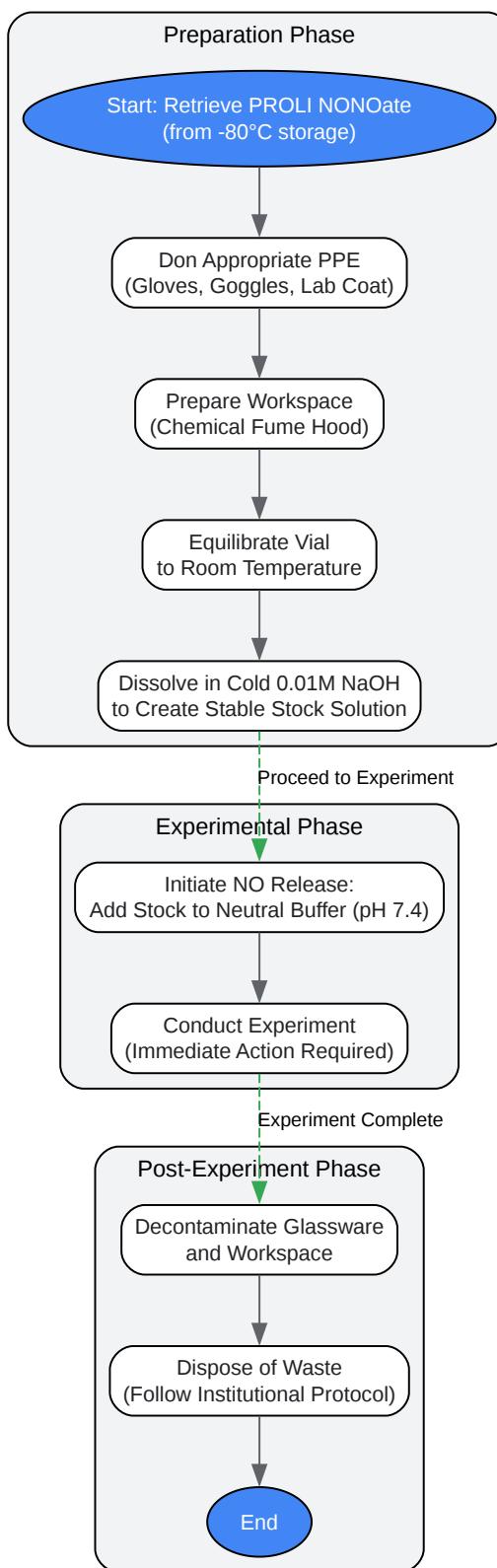
- Minor Spill (Solid): In case of a small spill of the solid compound, carefully sweep it up, avoiding dust generation, and place it in a sealed container for disposal. Clean the area with a damp cloth.
- Minor Spill (Solution): Absorb spills of **PROLI NONOate** solutions with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Exposure:
  - Skin Contact: Wash the affected area thoroughly with soap and water.[5]
  - Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[5]
  - Inhalation: Move to fresh air. If experiencing respiratory symptoms, seek medical attention. [5]

## Waste Disposal Plan

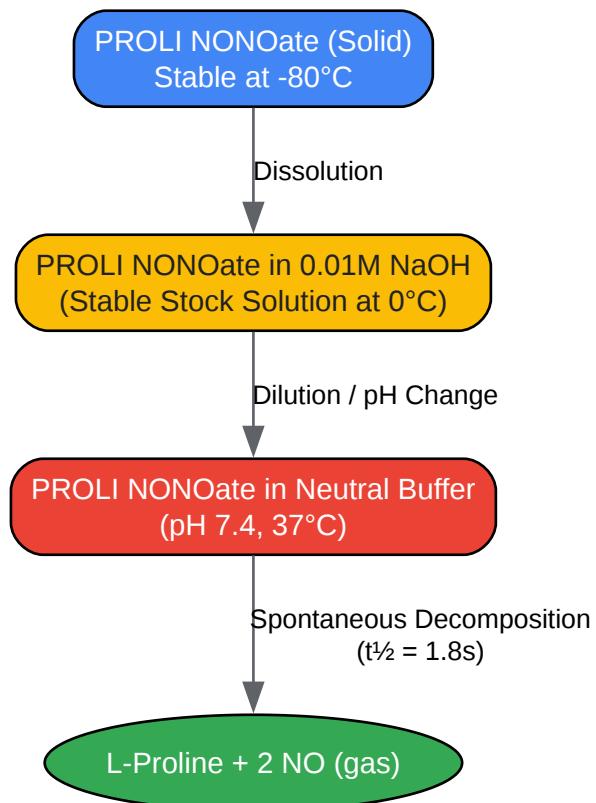
- Unused Solid/Solutions: Unused **PROLI NONOate** and its solutions should be treated as chemical waste.
- Decomposition: Before disposal, it is advisable to decompose the NONOate by diluting it in a large volume of an acidic buffer (pH < 5) within a chemical fume hood to ensure the complete release and ventilation of nitric oxide.
- Container Disposal: Dispose of all waste materials and contaminated containers in accordance with local, state, and federal regulations. Do not allow the material to enter sewers or waterways.[\[5\]](#)

## Visual Workflow and Logical Relationships

To ensure clarity in the handling process, the following diagrams outline the procedural workflow and the chemical behavior of **PROLI NONOate**.

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Caption: Workflow for the safe handling of **PROLI NONOate**.



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Caption: Chemical stability and decomposition pathway of **PROLI NONOate**.

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